

Safeguarding Researchers: A Comprehensive Guide to Handling N-Nitrosodimethylamine

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Compound of Interest

Compound Name: *N*-nitrosodimethylamine

Cat. No.: B125725

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For Immediate Implementation: This document provides critical safety and logistical information for laboratory personnel handling **N-nitrosodimethylamine** (NDMA). Adherence to these procedures is mandatory to minimize exposure risk and ensure a safe research environment. NDMA is a potent carcinogen, and all handling must be conducted with the utmost caution.

Essential Personal Protective Equipment (PPE)

All personnel handling NDMA must use the prescribed PPE. The selection of PPE is critical and should be based on the specific procedures being performed.

Minimum PPE Requirements:

- **Gloves:** Double-gloving is mandatory. Butyl rubber or SilverShield® gloves are recommended for handling concentrated NDMA.^[1] Standard laboratory gloves (e.g., nitrile, latex) are not sufficient due to their poor resistance to NDMA.
- **Eye and Face Protection:** Chemical safety goggles or a full-face shield must be worn.^{[2][3][4]}
- **Protective Clothing:** A lab coat is the minimum requirement. For procedures with a higher risk of splashes or aerosol generation, a back-closure gown or a disposable one-piece suit should be worn.^[1]
- **Respiratory Protection:** A NIOSH-approved N-95 respirator is the minimum requirement for any procedure that may generate aerosols.^[1] For higher concentrations or in the event of a

spill, a self-contained breathing apparatus (SCBA) is necessary.^{[3][5]} All respirator use must be in accordance with a comprehensive respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements.^{[2][3][4]}

Quantitative Exposure and Safety Data

While there are no specific OSHA Permissible Exposure Limits (PELs) or NIOSH Recommended Exposure Limits (RELs) for NDMA, it is classified as a probable human carcinogen.^[6] Therefore, the guiding principle is to keep exposure to the lowest feasible level.

| Parameter | Value | Agency/Source |
|--|--|---------------|
| OSHA PEL (8-hour TWA) | Not Established | OSHA |
| NIOSH REL (10-hour TWA) | Reduce exposure to the lowest feasible concentration | NIOSH |
| Carcinogenicity | Reasonably anticipated to be a human carcinogen | NTP |
| Carcinogenicity | Group 2A: Probably carcinogenic to humans | IARC |
| Acceptable Intake Limit (in drug products) | 96 ng/day | FDA |

Operational Plan for Safe Handling

All work with NDMA must be performed within a designated area, such as a certified chemical fume hood or a biological safety cabinet (BSC).^[1]

Step-by-Step Handling Procedure:

- Preparation:
 - Ensure the designated work area (fume hood or BSC) is clean and uncluttered.
 - Verify that the fume hood or BSC is functioning correctly.

- Gather all necessary materials, including NDMA, solvents, glassware, and waste containers, and place them in the hood before starting.
- Don the required PPE as outlined above.
- Weighing and Aliquoting:
 - Perform all weighing and aliquoting of NDMA, whether in pure form or in solution, inside the designated fume hood or BSC to contain any potential spills or aerosols.[\[1\]](#)
- Experimental Use:
 - Keep all containers of NDMA tightly sealed when not in use.
 - Conduct all experimental procedures involving NDMA within the fume hood or BSC.
 - Avoid inhalation of vapors or mists and any contact with skin or eyes.[\[1\]](#)
- Post-Procedure:
 - Upon completion of the work, decontaminate all surfaces, equipment, and glassware that have come into contact with NDMA.[\[1\]](#)
 - Wipe down the work area with an appropriate decontaminating solution.
 - Properly package and label all waste for disposal.

Disposal Plan

NDMA and all materials contaminated with it are considered hazardous waste and must be disposed of following institutional and regulatory guidelines.[\[1\]](#)

Waste Segregation and Disposal:

- Liquid Waste: Collect all liquid waste containing NDMA in a dedicated, sealed, and properly labeled hazardous waste container.
- Solid Waste:

- All disposable items, such as gloves, bench paper, and pipette tips, that have come into contact with NDMA must be considered hazardous waste.
- Double-bag all dry, contaminated waste in clear, sealable bags.[\[1\]](#)
- Labeling: All waste containers must be clearly labeled as "HAZARDOUS WASTE" and include the chemical name "**N-nitrosodimethylamine**."[\[1\]](#)
- Storage: Store waste containers in a designated, secure area away from incompatible materials until they can be collected by environmental health and safety personnel.[\[1\]](#)

Emergency Procedures

In Case of Exposure:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove all contaminated clothing. Seek immediate medical attention.[\[1\]](#)[\[5\]](#)
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[1\]](#)
- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[1\]](#)[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[3\]](#)

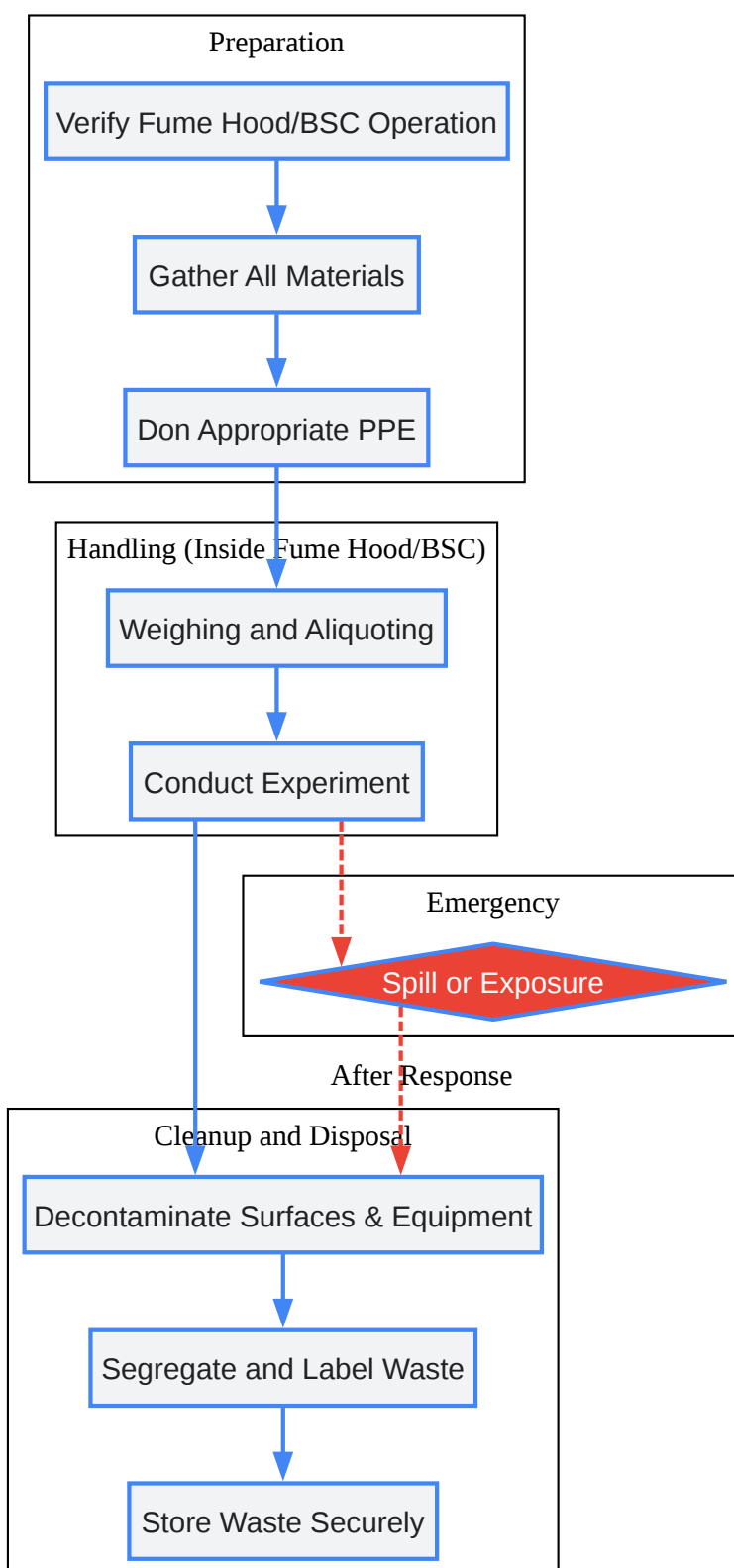
In Case of a Spill:

- Evacuate the immediate area and alert others.
- If the spill is large or you are not trained to handle it, contact your institution's emergency response team.
- For small spills, if you are trained and have the appropriate PPE and spill kit:
 - Contain the spill with absorbent materials such as sand, dry lime, or soda ash.[\[2\]](#) Caution: NDMA may react with cellulose-based absorbents.[\[1\]](#)

- Carefully collect the absorbed material into a sealed, labeled hazardous waste container.
- Decontaminate the spill area.

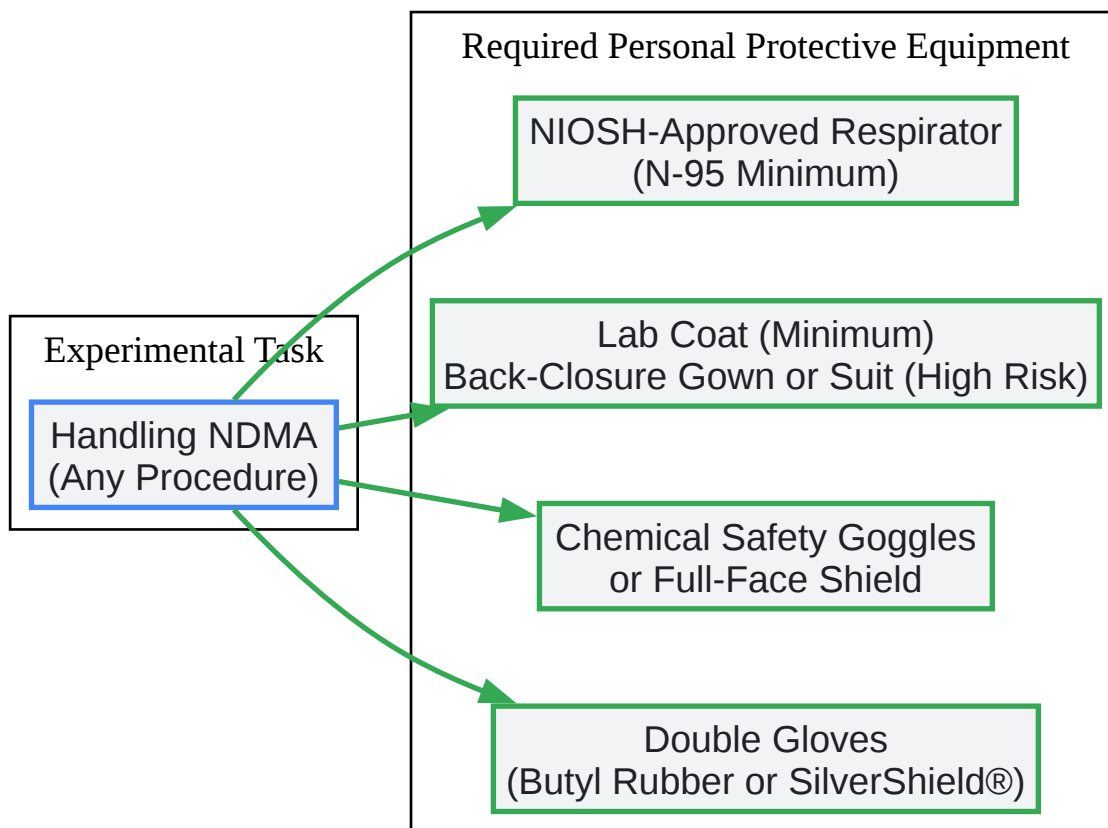
Visual Guides for Safe Handling

The following diagrams provide a visual summary of the key safety procedures for handling **N-nitrosodimethylamine**.



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Caption: Workflow for the safe handling of **N-nitrosodimethylamine** from preparation to disposal.



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Caption: PPE selection guide for all tasks involving **N-nitrosodimethylamine**.

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References

- 1. osha.gov [osha.gov]
- 2. CDER Nitrosamine Impurity Acceptable Intake Limits | FDA [fda.gov]

- 3. Table 7-1, Regulations and Guidelines Applicable to N-Nitrosodimethylamine (NDMA) - Toxicological Profile for N-Nitrosodimethylamine (NDMA) - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. N-NITROSODIETHYLAMINE | Occupational Safety and Health Administration [osha.gov]
- 6. pimdata.amgmedical.com [pimdata.amgmedical.com]
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